

# Impact of hemolysis on Dehydroepiandrosterone Sulfate test results

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dehydroepiandrosterone Sulfate

Cat. No.: B1678050

[Get Quote](#)

## Technical Support Center: DHEA-S Immunoassay

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the impact of hemolysis on Dehydroepiandrosterone Sulfate (DHEA-S) test results. It is intended for researchers, scientists, and drug development professionals.

## Troubleshooting Guides & FAQs

This section addresses specific issues that may arise during DHEA-S quantification due to sample hemolysis.

### Frequently Asked Questions (FAQs)

Q1: What is hemolysis and how does it affect my DHEA-S test results?

A1: Hemolysis is the rupture of red blood cells (erythrocytes), which leads to the release of their intracellular contents, including hemoglobin, into the serum or plasma.<sup>[1][2]</sup> This can significantly interfere with laboratory tests, including DHEA-S immunoassays.<sup>[3]</sup> The interference can lead to either falsely elevated or falsely low DHEA-S concentrations, depending on the specific assay and the mechanism of interference.<sup>[2]</sup> For this reason, grossly hemolyzed specimens are typically rejected for DHEA-S analysis.<sup>[4][5]</sup>

Q2: What are the common causes of sample hemolysis?

A2: Hemolysis is most often an in vitro event, meaning it occurs outside the body during sample collection, handling, or processing. Common causes include:

- **Improper Phlebotomy Technique:** Using a needle with too small a gauge, excessive suction, or a difficult blood draw can physically damage red blood cells.[1]
- **Vigorous Mixing:** Shaking the blood collection tube too forcefully can cause mechanical rupture of the cells.[1]
- **Improper Sample Transport:** Physical shock or extreme temperatures during transport can lead to hemolysis.
- **Delayed Processing:** Allowing blood to sit for too long before centrifugation can increase the likelihood of hemolysis.[1]
- **Centrifugation Issues:** Incorrect centrifuge speed or temperature can also contribute to red blood cell lysis.

Q3: My sample has a reddish tint. Can I still use it for my DHEA-S assay?

A3: A reddish tint in the serum or plasma is a visual indicator of hemolysis. Most DHEA-S immunoassay manufacturers recommend against using hemolyzed samples.[6] While some laboratories may accept samples with mild to moderate hemolysis, grossly hemolyzed samples are generally rejected.[4] It is crucial to consult the specific instructions for your DHEA-S assay kit or the laboratory's specimen acceptance criteria. For the most accurate results, it is always best to use a non-hemolyzed sample.

Q4: How does hemolysis interfere with a competitive immunoassay for DHEA-S?

A4: DHEA-S is often measured using a competitive immunoassay. In this format, DHEA-S in the sample competes with a labeled DHEA-S conjugate for a limited number of antibody binding sites. Hemolysis can interfere in several ways:

- **Chemical Interference:** Components released from red blood cells, such as proteins and enzymes, can interact with the assay reagents, affecting the antibody-antigen binding kinetics.[5]

- **Spectral Interference:** The red color of hemoglobin can interfere with the optical reading of the assay, particularly in colorimetric or spectrophotometric detection methods.<sup>[7]</sup>
- **Dilutional Effect:** The release of intracellular fluid can dilute the concentration of DHEA-S in the sample, leading to an underestimation of the true value.
- **Cross-reactivity:** While less common for DHEA-S itself, released substances could potentially cross-react with the assay antibodies in some platforms.

Q5: How can I prevent hemolysis in my samples?

A5: Preventing hemolysis starts with proper sample collection and handling techniques. Key recommendations include:

- Use an appropriate needle gauge for the venipuncture.
- Avoid a prolonged tourniquet application.
- Allow the venipuncture site to dry completely after cleaning.
- Gently invert the collection tubes to mix; do not shake vigorously.
- Transport samples to the laboratory promptly and at the recommended temperature.
- Centrifuge samples within two hours of collection.

## Data Presentation: Impact of Hemolysis

While specific quantitative data on the percentage of interference at various hemoglobin concentrations for DHEA-S is highly assay-dependent and not consistently published, the general consensus from laboratory guidelines and assay manufacturers is to reject hemolyzed samples. The following table summarizes the qualitative impact and general rejection criteria.

Hemolysis Level	Visual Appearance	Typical Recommendation	Potential Impact on DHEA-S Results
None	Straw-colored serum/plasma	Acceptable	No interference
Mild	Pale pink to light red serum/plasma	May be acceptable depending on the assay; consult manufacturer's insert	Potential for interference; results should be interpreted with caution
Moderate	Red serum/plasma	Generally not recommended; likely to be rejected	Significant potential for inaccurate results
Gross	Dark red serum/plasma	Reject	Unreliable results

Note: Laboratories should establish and validate their own hemolysis indices and rejection criteria for their specific DHEA-S assay platforms.

## Experimental Protocols

### Protocol for Investigating Hemolysis Interference in a DHEA-S Competitive Immunoassay

This protocol provides a framework for researchers to assess the impact of hemolysis on their specific DHEA-S assay.

1. Objective: To determine the effect of varying degrees of hemolysis on the quantification of DHEA-S using a competitive immunoassay.
2. Materials:
  - DHEA-S competitive immunoassay kit
  - Pooled normal human serum (or plasma, depending on the assay) with a known DHEA-S concentration
  - Whole blood from healthy donors

- Spectrophotometer
- Microplate reader (compatible with the immunoassay)
- Standard laboratory equipment (pipettes, tubes, centrifuge)

### 3. Methods:

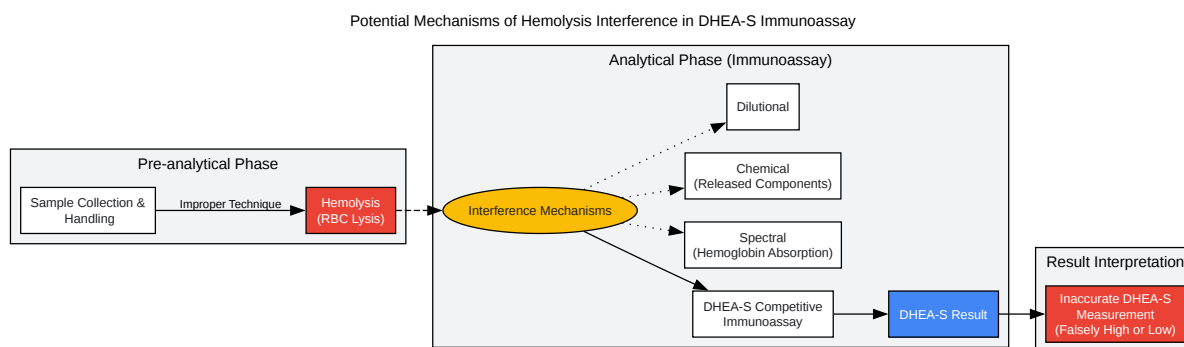
- Preparation of Hemolysate:
  - Collect whole blood in appropriate anticoagulant tubes.
  - Induce hemolysis using a validated method such as:
    - Freeze-Thaw Method: Freeze the whole blood at -20°C or below and then thaw at room temperature. Repeat this cycle 2-3 times to ensure complete lysis of red blood cells.[\[7\]](#)  
[\[8\]](#)
    - Mechanical Disruption: Force the whole blood through a small-gauge needle multiple times.[\[8\]](#)
    - Osmotic Lysis: Suspend red blood cells in a hypotonic solution (e.g., deionized water).  
[\[8\]](#)
  - Centrifuge the lysed blood to remove red blood cell ghosts and cellular debris.
  - Transfer the supernatant (hemolysate) to a new tube.
  - Measure the hemoglobin concentration in the hemolysate using a spectrophotometer.
- Preparation of Hemolyzed Samples:
  - Create a serial dilution of the hemolysate in the pooled serum to achieve a range of final hemoglobin concentrations (e.g., 0, 50, 100, 250, 500, 1000 mg/dL).
  - Ensure the final volume of hemolysate added is minimal to avoid significant dilution of the DHEA-S in the pooled serum. A common practice is to add a small volume of concentrated hemolysate.

- DHEA-S Immunoassay:
  - Assay the prepared hemolyzed samples, the neat pooled serum (control), and the kit calibrators and controls according to the DHEA-S immunoassay manufacturer's instructions.
  - Run all samples in triplicate.

#### 4. Data Analysis:

- Calculate the mean DHEA-S concentration for each hemoglobin level.
- Determine the percentage of interference for each hemolyzed sample compared to the non-hemolyzed control using the following formula:  $\% \text{ Interference} = [(DHEA-S \text{ in hemolyzed sample} - DHEA-S \text{ in control sample}) / DHEA-S \text{ in control sample}] * 100$
- Plot the percentage of interference against the hemoglobin concentration to visualize the trend.

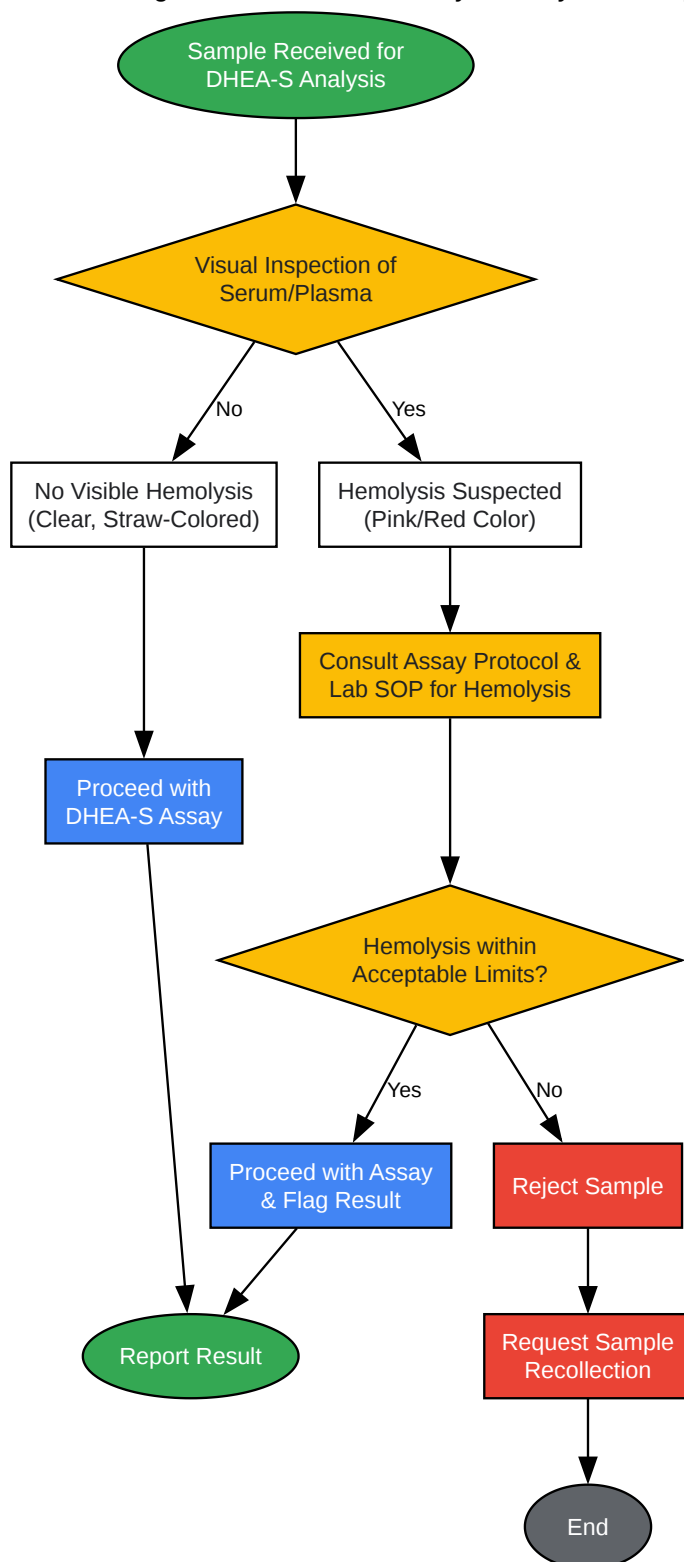
## Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanisms of hemolysis interference in DHEA-S immunoassays.

#### Troubleshooting Workflow for Potentially Hemolyzed Samples



[Click to download full resolution via product page](#)

Caption: Workflow for handling potentially hemolyzed samples for DHEA-S testing.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Serum dehydroepiandrosterone levels are associated with lower risk of type 2 diabetes: the Rotterdam Study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [PDF] Hemolysis Interference Studies: The Particular Case of Sodium Ion | Semantic Scholar [semanticscholar.org]
- 3. Causes of Preanalytical Interferences on Laboratory Immunoassays – A Critical Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. bronsonlab.testcatalog.org [bronsonlab.testcatalog.org]
- 5. jdos.nicholsinstitute.com [jdos.nicholsinstitute.com]
- 6. tandfonline.com [tandfonline.com]
- 7. human.de [human.de]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Impact of hemolysis on Dehydroepiandrosterone Sulfate test results]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678050#impact-of-hemolysis-on-dehydroepiandrosterone-sulfate-test-results]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)